

# Application of Chloranilic Acid in the Spectrophotometric Assay of Veterinary Drugs

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## Compound of Interest

Compound Name: Chloranilic acid

Cat. No.: B121745

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## Introduction

The quantitative analysis of active pharmaceutical ingredients (APIs) in veterinary drug formulations is crucial for ensuring their safety, efficacy, and quality. Spectrophotometry offers a simple, cost-effective, and rapid analytical tool for this purpose. **Chloranilic acid** has emerged as a versatile chromogenic reagent for the determination of a wide range of pharmaceutical compounds, including several veterinary drugs. This application note details the use of **chloranilic acid** for the assay of various veterinary drugs, providing comprehensive protocols and performance data.

The principle of this assay is based on the formation of a colored charge-transfer (CT) complex between the electron-donating drug molecule and the  $\pi$ -acceptor, **chloranilic acid**.<sup>[1][2]</sup> This interaction produces a stable and intensely colored complex that can be quantified spectrophotometrically. The formation of the colored product is typically instantaneous and stable, allowing for a straightforward and efficient analytical procedure.<sup>[3]</sup>

## Principle of the Method

Veterinary drugs, rich in electrons (n-donors), react with **chloranilic acid**, an electron acceptor ( $\pi$ -acceptor), to form a charge-transfer complex. This complex formation results in a distinct color change, typically to purple or violet, with a new absorption maximum at a longer wavelength, usually around 520 nm.<sup>[1][3]</sup> The intensity of the color produced is directly proportional to the concentration of the drug, which forms the basis for its quantitative

determination using spectrophotometry. The reaction is typically carried out in a non-aqueous solvent like acetonitrile or dioxane.<sup>[1][4]</sup>

## Instrumentation and Reagents

- Instrumentation: A UV-Visible spectrophotometer with a 1 cm quartz cuvette is required for absorbance measurements.
- Reagents and Chemicals:
  - **Chloranilic Acid** (p-CA) solution (concentration as specified in protocols, typically in acetonitrile or dioxane).
  - Acetonitrile (analytical grade).
  - Dioxane (analytical grade).
  - Veterinary drug reference standards.
  - Deionized or distilled water.

## Quantitative Data Summary

The following table summarizes the quantitative parameters for the assay of various veterinary drugs using **chloranilic acid**. This data allows for a comparative evaluation of the method's performance for different analytes.

Veterinary Drug Class	Specific Drug	Linearity Range (µg/mL)	Molar Absorptivity (L·mol <sup>-1</sup> ·cm <sup>-1</sup> )	Limit of Detection (LOD) (µg/mL)	Limit of Quantification (LOQ) (µg/mL)	Wavelength (λ <sub>max</sub> ) (nm)	Reference
Anthelmintics	Albendazole	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	[1][2]
Antibiotics (Cephalosporins)	Various	4 - 1200	Not Specified	2.54 - 42.83	Not Specified	520	[1][3]
Antibiotics (Sulfonamides)	Sulfamethoxazole	Not Specified	Not Specified	Not Specified	Not Specified	520	[4]
Antiprotozoals	Diminazene Aceturate	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	
Antibiotics (Macrolides)	Erythromycin	3 - 36	2.07 x 10 <sup>4</sup>	0.19	Not Specified	498	[5]
Roxithromycin	4 - 40	1.81 x 10 <sup>4</sup>	0.60	Not Specified	496	[5]	
Clarithromycin	8 - 40	1.67 x 10 <sup>4</sup>	0.37	Not Specified	491	[5]	

## Experimental Protocols

### General Protocol for Standard Solution and Calibration Curve Preparation

- **Preparation of Standard Stock Solution:** Accurately weigh a specific amount of the veterinary drug reference standard and dissolve it in a suitable solvent (e.g., acetonitrile, methanol) in a volumetric flask to obtain a stock solution of known concentration.
- **Preparation of Working Standard Solutions:** Prepare a series of working standard solutions by appropriate serial dilution of the stock solution with the same solvent.
- **Complex Formation:** In a series of 10 mL volumetric flasks, add a fixed volume of the **chloranilic acid** reagent solution to varying aliquots of the working standard solutions.
- **Volume Makeup:** Bring the volume in each flask up to the mark with the solvent.
- **Absorbance Measurement:** Measure the absorbance of each solution at the wavelength of maximum absorption ( $\lambda_{\text{max}}$ ) against a reagent blank prepared in the same manner but without the drug.
- **Calibration Curve:** Plot a graph of absorbance versus the corresponding concentration of the drug.

## Specific Protocol for the Assay of Cephalosporins in Pharmaceutical Formulations

This protocol is adapted from a study on fifteen cephalosporins.<sup>[1][3]</sup>

- **Preparation of Chloranilic Acid (p-CA) Reagent:** Prepare a 0.05 M solution of **chloranilic acid** in acetonitrile.
- **Preparation of Drug Sample Solution:**
  - **For powder for injection:** Accurately weigh a portion of the powder equivalent to a known amount of the cephalosporin, dissolve it in acetonitrile, and dilute to a known volume to obtain a concentration within the Beer's law range.
  - **For tablets or capsules:** Weigh and finely powder 20 tablets or the content of 20 capsules. An accurately weighed portion of the powder is transferred to a volumetric flask, dissolved in acetonitrile with the aid of sonication, and filtered. The filtrate is then diluted to the mark with acetonitrile.

- Assay Procedure:
  - Transfer 1.0 mL of the sample solution into a 10 mL volumetric flask.
  - Add 1.0 mL of the 0.05 M p-CA reagent.
  - Dilute the mixture to the final volume with acetonitrile.
  - Measure the absorbance at 520 nm against a reagent blank.
- Calculation: The concentration of the drug in the sample is determined from the calibration curve.

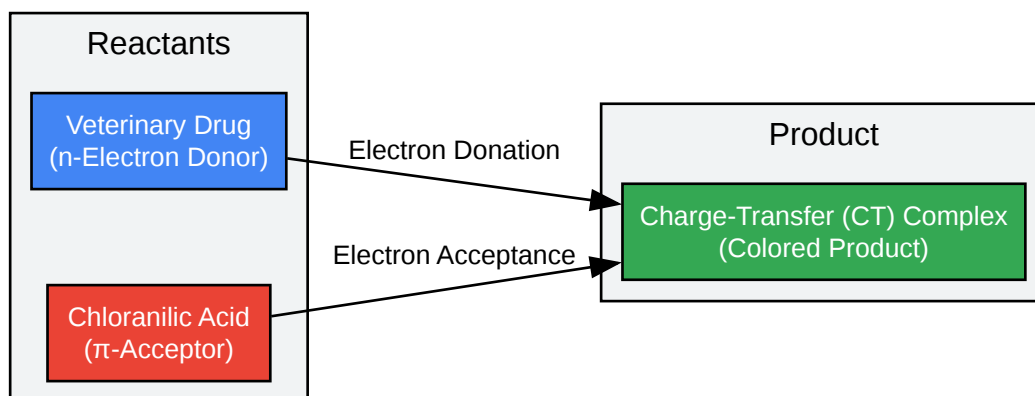
## Specific Protocol for the Assay of Albendazole

This protocol is based on the charge-transfer complexation of albendazole with **chloranilic acid** in dioxane.<sup>[1]</sup>

- Preparation of Solutions:
  - Prepare a 23.9 mM solution of albendazole in formic acid.
  - Prepare a 23.9 mM solution of **chloranilic acid** in dioxane.
- Determination of Stoichiometry (Job's Method of Continuous Variation):
  - Mix suitable volumes of the albendazole and **chloranilic acid** solutions in such a way that the molar fraction of albendazole varies from 0 to 1.
  - Measure the absorbance of each mixture at the  $\lambda_{\text{max}}$ .
- Assay of Pharmaceutical Formulation (e.g., Zentel®):
  - Weigh an amount of the formulation equivalent to a known amount of albendazole and dissolve it in formic acid.
  - Filter the solution and dilute to a known volume with formic acid.

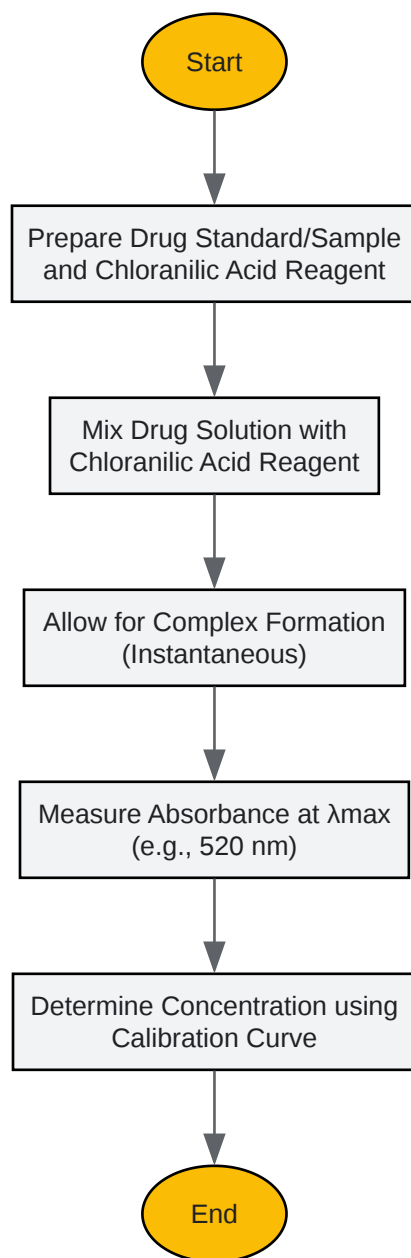
- Mix a suitable aliquot of the sample solution with the **chloranilic acid** solution and measure the absorbance.
- Calculation: The concentration of albendazole is determined by comparing the absorbance with that of a standard solution.

## Visualizations



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Caption: Charge-Transfer Complex Formation Mechanism.



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Caption: General Experimental Workflow for Drug Assay.

## Conclusion

The use of **chloranilic acid** for the spectrophotometric determination of veterinary drugs provides a simple, rapid, and reliable analytical method. The formation of stable charge-transfer complexes allows for accurate and precise quantification of various drug classes, including anthelmintics, antibiotics, and antiprotozoals. The methodologies presented are suitable for

routine quality control analysis of pharmaceutical formulations. The provided protocols and data serve as a valuable resource for researchers, scientists, and drug development professionals in the veterinary field.

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